

Application Note: Preparation of Free-Standing Disperse Red 19 Polyurethane Films

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Compound of Interest

Compound Name: POLY((DISPERSE RED 19)-ALT-(1 4-

CAS No.: 175413-25-9

Cat. No.: B1169582

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Executive Summary

This Application Note details the protocol for synthesizing Disperse Red 19 (DR19) based polyurethane (PU) and fabricating high-quality, free-standing films. DR19 is a pseudo-stilbene azo dye widely utilized in photonics for its high hyperpolarizability (

) and thermal stability. When covalently incorporated into a polyurethane backbone, it forms a material critical for non-linear optical (NLO) applications, including electro-optic modulators and second-harmonic generation (SHG) devices.

Target Audience: Materials Scientists, Chemical Engineers, and Pharmaceutical/Device Researchers requiring precise polymer film fabrication techniques.

Core Objectives

- **Synthesis:** Covalent attachment of DR19 to isocyanate backbones to prevent chromophore aggregation.

- Fabrication: Production of optical-quality, defect-free, free-standing films (thickness 10–50 m).
- Integrity: Ensuring mechanical robustness and long-term orientational stability.

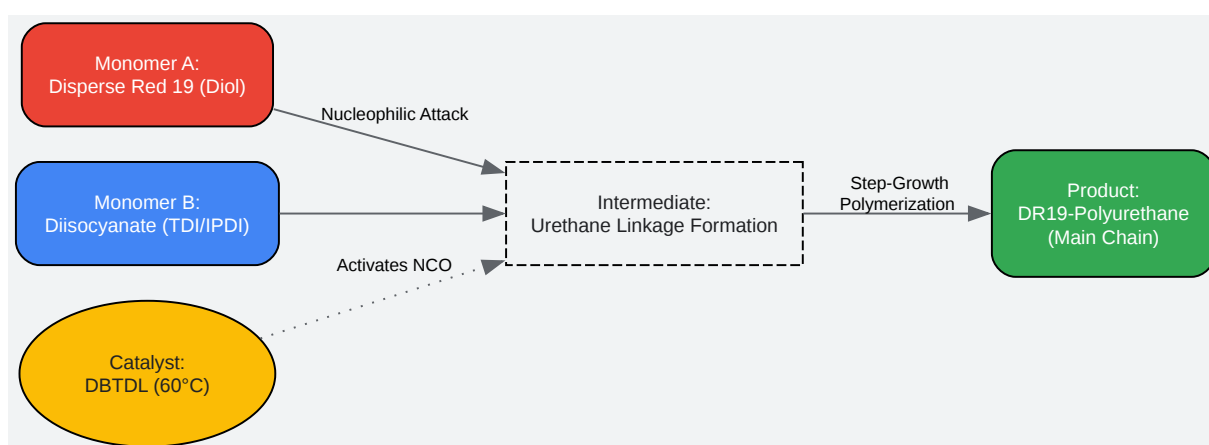
Scientific Foundation & Mechanism[1]

The Chemistry of DR19-PU

Disperse Red 19 contains two hydroxyl (-OH) groups, functioning as a diol monomer. In this protocol, we utilize a step-growth polymerization mechanism where DR19 reacts with a diisocyanate (e.g., Toluene Diisocyanate - TDI or Isophorone Diisocyanate - IPDI).

- Why Polyurethane? The urethane linkage (-NH-CO-O-) provides extensive hydrogen bonding, which rigidifies the polymer lattice. This rigidity is crucial for maintaining the non-centrosymmetric alignment of chromophores induced during poling, preventing relaxation (decay of NLO signal).
- Stoichiometry: A strict 1:1 molar ratio of -OH to -NCO groups is targeted for high molecular weight linear polymers.

Reaction Pathway Diagram



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Figure 1: Reaction pathway for the synthesis of DR19-Polyurethane via step-growth polymerization.

Materials & Equipment

Reagents

Reagent	Grade/Purity	Purpose
Disperse Red 19	95% (Recrystallized)	NLO Chromophore (Diol)
Toluene Diisocyanate (TDI)	>98%	Electrophile (Monomer)
DMF (Dimethylformamide)	Anhydrous, 99.8%	Reaction Solvent
DBTDL	Catalyst Grade	Polymerization Catalyst
Methanol	ACS Reagent	Precipitation/Washing
PVA (Polyvinyl Alcohol)	Mw 89k-98k	Sacrificial Layer

Critical Equipment

- Spin Coater: Programmable (100–5000 RPM).
- Vacuum Oven: Capable of 150 °C at <1 mbar.
- Inert Atmosphere Glovebox (Optional but recommended for isocyanate handling).
- Corona Poling Setup: HV supply (5-10 kV) with tungsten needle.

Protocol A: Synthesis of DR19-Polyurethane

Safety Warning: Isocyanates are potent sensitizers and respiratory irritants. All operations must be performed in a fume hood.

Step 1: Precursor Purification

- Rationale: Commercial DR19 contains impurities that act as plasticizers, lowering the glass transition temperature () and optical stability.

- Procedure: Recrystallize DR19 from hot ethanol twice. Dry in a vacuum oven at 60°C for 24 hours.

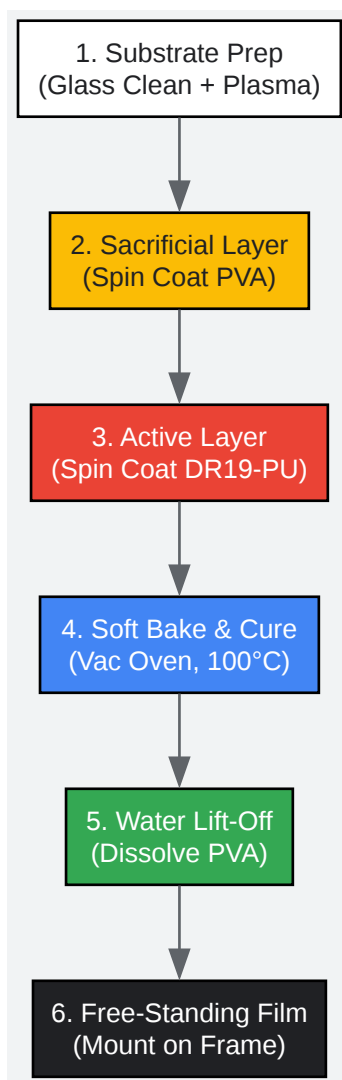
Step 2: Polymerization[2]

- Dissolution: In a flame-dried three-neck flask under Nitrogen (), dissolve 1.0 eq of purified DR19 in anhydrous DMF (10 wt% concentration).
- Activation: Add 1.05 eq of TDI. (The slight excess accounts for trace moisture scavenging).
- Catalysis: Inject 0.1 mol% Dibutyltin dilaurate (DBTDL).
- Reaction: Heat to 90°C with magnetic stirring. Maintain for 24–48 hours.
 - Checkpoint: Monitor reaction via FTIR.[1] The isocyanate peak at $\sim 2270\text{ cm}^{-1}$ should decrease significantly.
- Termination: Cool to room temperature. Precipitate the polymer dropwise into a large excess of Methanol (10:1 Methanol:DMF ratio).
- Purification: Filter the red solid, wash with methanol, and vacuum dry at 80°C for 48 hours to remove all solvent traces.

Protocol B: Fabrication of Free-Standing Films[2][4]

Creating a free-standing film requires a Sacrificial Layer Lift-Off technique.[2] Direct peeling often fractures brittle NLO films.

Workflow Diagram



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Figure 2: Workflow for the fabrication of free-standing DR19-PU films using a water-soluble sacrificial layer.

Step-by-Step Procedure

1. Sacrificial Layer Deposition

- Prepare a 5 wt% PVA solution in deionized water. Stir at 80°C until clear. Filter through a 0.45 μ m filter.
- Spin coat PVA onto a clean glass slide:

- Speed: 2000 RPM
- Time: 60 seconds
- Bake at 100°C for 10 minutes to remove water. Result: A thin, transparent water-soluble coating.

2. DR19-PU Casting

- Dissolve the synthesized DR19-PU in Cyclohexanone or DMF (10–15 wt% for thick films).
- Filter solution through a 0.2 μ m PTFE filter to remove scattering centers.
- Spin coat on top of the PVA layer:
 - Step 1: 500 RPM for 10s (Spread)
 - Step 2: 1000–1500 RPM for 40s (Thickness control)
- Soft Bake: 60°C for 30 mins (Hot plate).
- Hard Bake: 100°C in a vacuum oven for 12 hours. Crucial: Slow ramping prevents solvent bubbles.

3. Poling (Optional but Recommended for NLO)

If NLO activity is required, the film must be poled before lift-off while supported by the glass.

- Heat to (typically ~140°C for DR19-PU).
- Apply Corona field (6 kV/cm) for 30 mins.
- Cool to room temp with field on.

4. Lift-Off Process

- Score the edges of the film with a razor blade.

- Immerse the glass slide slowly into a bath of Deionized Water at room temperature.
- Wait 10–30 minutes. The water will diffuse through the edges, dissolving the PVA.
- The DR19-PU film will float off onto the water surface.
- Capture: Carefully lift the film using a wire loop or metal frame (washer).
- Dry in a desiccator.

Characterization & Validation

Parameter	Method	Acceptance Criteria
Film Thickness	Profilometry / Ellipsometry	Target $\pm 10\%$ uniformity.
Residual Solvent	TGA (Thermogravimetric Analysis)	$< 0.5\%$ weight loss below 150°C .
Chromophore Integrity	UV-Vis Spectroscopy	at $\sim 470\text{--}480\text{ nm}$. No bleaching.
Polymerization	FTIR	Disappearance of NCO peak (2270 cm^{-1}).
NLO Coefficient	Second Harmonic Generation (SHG)	signal $> 50\text{ pm/V}$ (if poled).

Troubleshooting Guide

Issue: Film is cloudy or opaque.

- Cause: Phase separation or humidity absorption during spinning (Isocyanates react with moisture to form urea).
- Solution: Spin coat in a dry environment ($<30\%$ RH). Use anhydrous solvents.

Issue: Pinholes in the film.

- Cause: Dust particles or rapid solvent evaporation.

- Solution: Perform all casting in a laminar flow hood. Use a higher boiling point solvent (e.g., Cyclohexanone instead of THF).

Issue: Film cracks during lift-off.

- Cause: Film is too brittle or internal stress is high.
- Solution: Use a lower molecular weight PVA for faster dissolution. Anneal the film at before lift-off to relax stresses.

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